An In-depth Technical Guide to 4-(Propan-2-yloxy)benzamide

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Compound of Interest

Compound Name:	*4-(Propan-2-yloxy)benzamide*
CAS No.:	*258347-23-8*
Cat. No.:	*B370469*

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This guide provides a comprehensive technical overview of **4-(Propan-2-yloxy)benzamide**, a molecule of interest within the broader class of benzamide derivatives. This document is intended for researchers, scientists, and drug development professionals, offering insights into its synthesis, physicochemical properties, and potential, yet currently underexplored, pharmacological landscape. While specific biological data for this compound is limited in publicly accessible literature, this guide will extrapolate potential areas of investigation based on the well-documented activities of structurally related benzamides.

Introduction: The Benzamide Scaffold in Medicinal Chemistry

Benzamides are a prominent structural motif in medicinal chemistry, renowned for their diverse pharmacological activities. This class of compounds has yielded drugs with applications ranging from antiemetics and antipsychotics to potent enzyme inhibitors. The versatility of the benzamide scaffold lies in the ability to readily modify its substitution pattern, thereby fine-tuning its biological activity. **4-(Propan-2-yloxy)benzamide**, also known as 4-isopropoxybenzamide, represents a simple yet intriguing analogue within this chemical space, featuring an isopropoxy group at the para position of the benzamide core. This modification can

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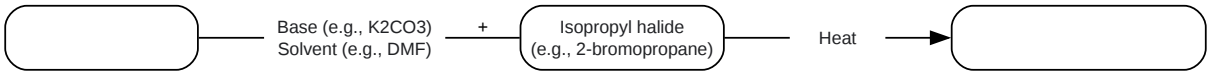
significantly influence the molecule's lipophilicity and hydrogen bonding potential, which are critical determinants of its pharmacokinetic and pharmacodynamic properties.

Synthesis and Characterization

The synthesis of **4-(Propan-2-yloxy)benzamide** can be logically achieved through a two-step process starting from the readily available 4-hydroxybenzamide. This approach involves the etherification of the phenolic hydroxyl group.

Proposed Synthetic Pathway

A plausible and efficient synthetic route is the Williamson ether synthesis, which involves the alkylation of the phenoxide ion of 4-hydroxybenzamide with an isopropyl halide.



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Caption: Proposed synthesis of **4-(Propan-2-yloxy)benzamide**.

Detailed Experimental Protocol

The following protocol is a representative procedure based on standard Williamson ether synthesis methodologies.[1][2]

Materials:

- 4-Hydroxybenzamide
- 2-Bromopropane (or 2-iodopropane)
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate

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- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a solution of 4-hydroxybenzamide (1.0 eq) in anhydrous DMF, add anhydrous potassium carbonate (1.5 eq).
- Addition of Alkylating Agent: Stir the suspension at room temperature for 30 minutes. Then, add 2-bromopropane (1.2 eq) dropwise to the reaction mixture.
- Reaction: Heat the reaction mixture to 60-70 °C and monitor the progress by thin-layer chromatography (TLC).
- Work-up: After completion of the reaction (typically 4-6 hours), cool the mixture to room temperature and pour it into ice-cold water.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with brine, then dry over anhydrous magnesium sulfate.
- Purification: Filter the mixture and concentrate the filtrate under reduced pressure. Purify the crude product by silica gel column chromatography to afford the desired **4-(Propan-2-yloxy)benzamide**.

Physicochemical and Spectral Data

The following table summarizes the key physicochemical properties of **4-(Propan-2-yloxy)benzamide**.[3]

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Property	Value
Molecular Formula	$C_{10}H_{13}NO_2$
Molecular Weight	179.22 g/mol
IUPAC Name	4-(propan-2-yloxy)benzamide
CAS Number	22869-44-3
Appearance	Solid (predicted)
XLogP3	1.7
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2

While specific spectral data is not widely published, the expected signals in NMR and IR spectroscopy can be predicted based on the structure.[4][5][6][7][8]

- ^{1}H NMR: Expect signals for the aromatic protons, a septet for the isopropyl methine proton, a doublet for the isopropyl methyl protons, and a broad singlet for the amide protons.
- ^{13}C NMR: Expect signals for the aromatic carbons, the isopropyl methine and methyl carbons, and the carbonyl carbon of the amide.
- IR Spectroscopy: Expect characteristic peaks for the N-H stretch of the amide, the C=O stretch of the amide, and C-O stretching of the ether linkage.
- Mass Spectrometry: The molecular ion peak [M]+ should be observed at m/z = 179.09.

Pharmacological Profile (Inferred)

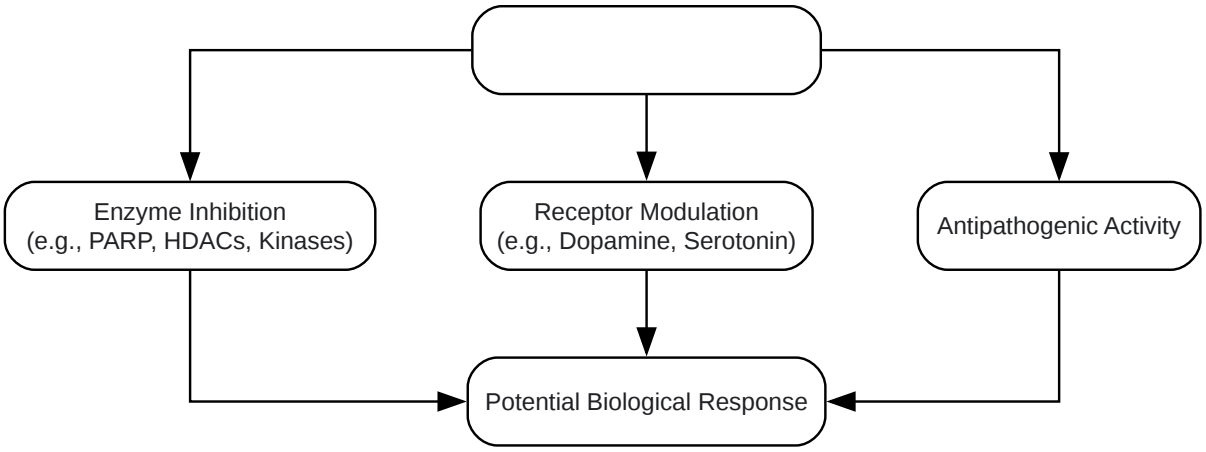
Direct pharmacological studies on **4-(Propan-2-yloxy)benzamide** are not readily available in the scientific literature. However, the broader class of benzamides exhibits a wide range of biological activities, providing a basis for inferring potential areas of interest for this compound.

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Potential Mechanisms of Action

Structurally similar benzamides have been identified as inhibitors of various enzymes and receptors.[9] It is plausible that **4-(Propan-2-yloxy)benzamide** could exhibit activity through one or more of the following mechanisms:

- Enzyme Inhibition: Benzamide derivatives are known to inhibit enzymes such as poly(ADP-ribose) polymerase (PARP), histone deacetylases (HDACs), and various kinases. The isopropoxy group could influence binding affinity and selectivity for specific enzyme targets.
- Receptor Modulation: Certain benzamides act as ligands for dopamine, serotonin, and other G-protein coupled receptors.
- Antimicrobial or Antiparasitic Activity: Some benzamide compounds have shown promise as antipathogenic agents.[10]



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Caption: Inferred potential pharmacological targets.

Predicted Pharmacokinetics

An in silico prediction of the pharmacokinetic properties of **4-(Propan-2-yloxy)benzamide** can provide initial guidance for experimental design.[11]

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Parameter	Predicted Value/Characteristic
Absorption	Likely to have good oral absorption due to its relatively low molecular weight and moderate lipophilicity (XLogP3 = 1.7).
Distribution	Expected to distribute into various tissues. Plasma protein binding is likely.
Metabolism	Potential sites of metabolism include the amide bond (hydrolysis) and the isopropyl group (oxidation).
Excretion	Likely to be excreted via renal and/or hepatic routes after metabolism.

Potential Therapeutic Applications

Given the diverse activities of benzamides, **4-(Propan-2-yloxy)benzamide** could be a starting point for the development of novel therapeutic agents in several areas:

- Oncology: As many benzamide derivatives are kinase and PARP inhibitors, this compound could be investigated for its anticancer properties.[12]
- Neuroscience: Modulation of neurotransmitter receptors by benzamides suggests potential applications in treating neurological and psychiatric disorders.[13]
- Infectious Diseases: The potential for antipathogenic activity warrants investigation against various microbial and parasitic targets.[10]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-(Propan-2-yloxy)benzamide** is associated with the following hazards[3]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

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- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion and Future Directions

4-(Propan-2-yloxy)benzamide is a simple benzamide derivative with potential for further investigation in the field of drug discovery. While specific biological data is currently lacking, its structural similarity to a wide range of pharmacologically active compounds suggests that it could serve as a valuable scaffold for the development of novel therapeutic agents. Future research should focus on its synthesis and purification, followed by a comprehensive evaluation of its biological activity through a battery of in vitro and in vivo assays. Elucidation of its mechanism of action and pharmacokinetic profile will be crucial in determining its potential as a lead compound for drug development.

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